

Essential Safety and Operational Guide for Handling Azanium Pentasulfide

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Compound of Interest

Compound Name: *Azanium,pentasulfide*

Cat. No.: *B12335741*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of Azanium Pentasulfide, also known as Ammonium Pentasulfide ($(\text{NH}_4)_2\text{S}_5$). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Azanium pentasulfide is a corrosive, flammable, and toxic material that requires careful handling to prevent serious injury and environmental harm.^{[1][2]} It can cause severe skin burns and eye damage, and contact with acids liberates highly toxic hydrogen sulfide gas.^{[1][3][4]} This substance is also very toxic to aquatic life.^{[1][5]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Azanium Pentasulfide and its hazardous decomposition products.

Property	Value	Notes
Chemical Formula	$(\text{NH}_4)_2\text{S}_5$	Also referred to as Ammonium Pentasulfide. [6]
Molecular Weight	196.40 g/mol	[7]
Appearance	Yellow to orange-yellow prismatic crystals. [7]	Solutions are typically yellow, turning red with an increase in the polysulfide chain length (x value in $(\text{NH}_4)_2\text{S}_x$). [7]
Flash Point	22°C (72°F)	For pure Ammonium Sulfide, which is a related and often co-present substance. [4]
Flammable Limits in Air	4% - 46%	For pure Ammonium Sulfide. [8]
Hydrogen Sulfide PEL	OSHA: 20 ppm (ceiling), 50 ppm (peak for 10 min)	Permissible Exposure Limit for a key hazardous decomposition product. [9]
Hydrogen Sulfide REL	NIOSH: 10 ppm (10-minute ceiling)	Recommended Exposure Limit. [9]
Hydrogen Sulfide TLV	ACGIH: 1 ppm (8-hour TWA), 5 ppm (STEL)	Threshold Limit Value. [9]
LD50 (Oral, Rat)	152 mg/kg	For Ammonium Polysulfide, indicating high acute toxicity. [7]
LD50 (Skin, Rabbit)	1790 mg/kg	For Ammonium Polysulfide. [7]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a full-face shield.[10]	Protects against splashes which can cause severe eye burns and blindness.[1][4]
Skin Protection	Neoprene or Butyl rubber gloves, chemical-resistant suit, and boots.[9][10]	Prevents skin contact which can lead to severe burns and potential absorption of harmful substances.[1][2][4]
Respiratory Protection	A NIOSH-approved full-face respirator with appropriate cartridges for ammonia and hydrogen sulfide, or a self-contained breathing apparatus (SCBA) for emergencies or high concentrations.[8][10][11]	Protects against inhalation of irritating and toxic vapors such as ammonia and hydrogen sulfide which can cause respiratory tract damage.[4][8]

Experimental Protocol: Safe Handling and Disposal Workflow

This protocol outlines the procedural steps for the safe handling of Azanium Pentasulfide from receipt to disposal.

1. Preparation and Area Setup

- Ventilation: Always handle Azanium Pentasulfide in a certified chemical fume hood with adequate ventilation to prevent the accumulation of flammable and toxic vapors.[1][4][10]
- Safety Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[2][10]
- Ignition Sources: Eliminate all potential ignition sources, including sparks, open flames, and hot surfaces. Use only non-sparking tools and explosion-proof equipment.[3][4][10]
- Incompatible Materials: Keep acids, strong oxidizing agents, and reactive metals (e.g., copper, aluminum) away from the handling area.[3][4][5]

2. Handling and Use

- Personal Protective Equipment: Don the required PPE as specified in the table above before handling the chemical.
- Container Handling: Ground and bond containers when transferring the material to prevent static discharge.[10][12] Keep containers tightly closed when not in use.[1][10]
- Spill Prevention: Use secondary containment to prevent spills.

3. Accidental Spill Response

- Evacuation: In case of a large spill, evacuate the area immediately and deny entry to unprotected personnel.[1][10]
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, contain the liquid with inert absorbent material such as sand or earth. Do not use combustible materials like sawdust.[4][10]
- Neutralization: A weak (3-5%) solution of hydrogen peroxide can be sprayed on the spill area to neutralize the release of toxic hydrogen sulfide.[10]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for hazardous waste disposal.[4][10]

4. First Aid Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][8][10]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][4][10]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][4][10]

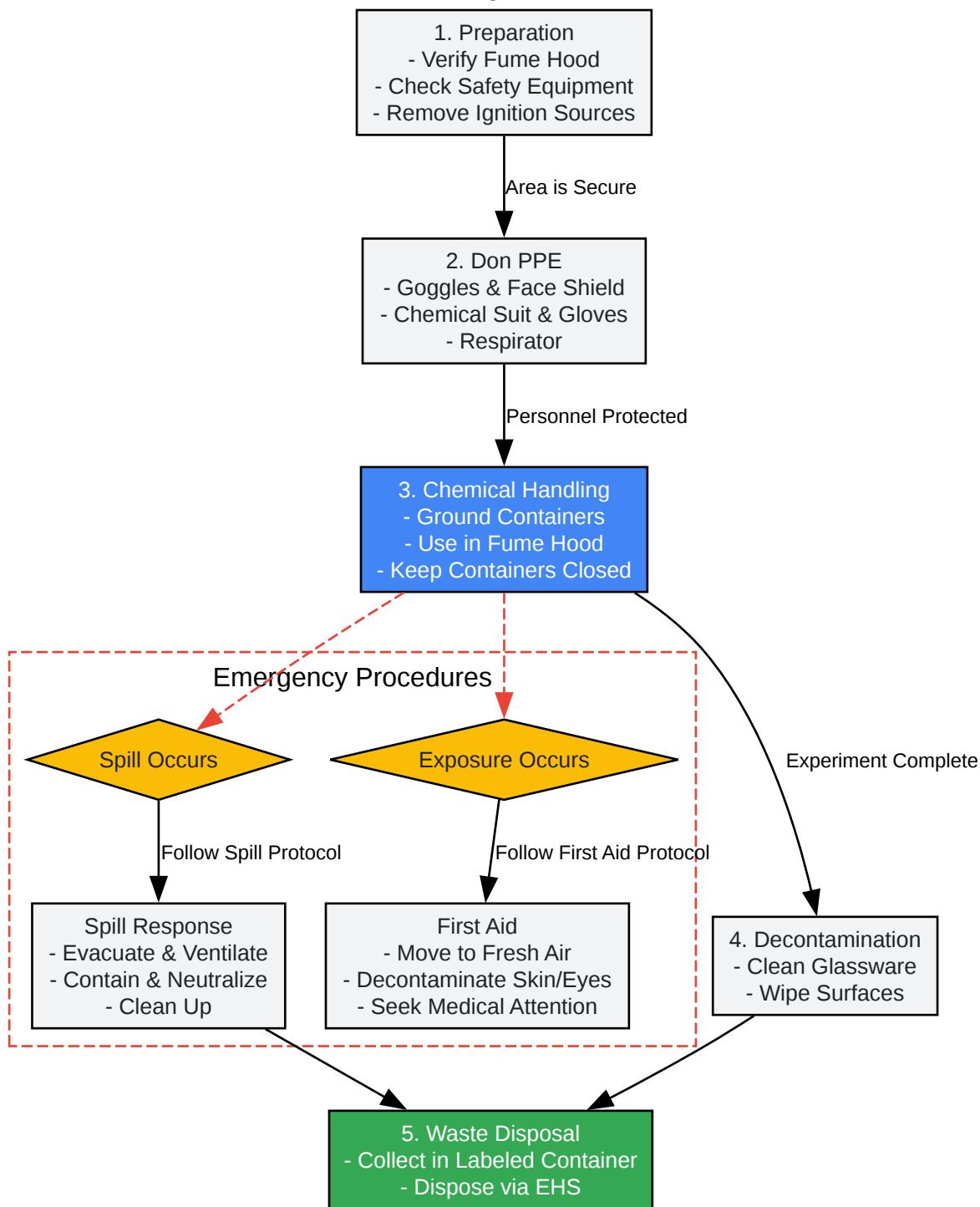
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][4][10]

5. Waste Disposal

- Containerization: Collect all waste material, including contaminated absorbents and disposable PPE, in clearly labeled, sealed containers.
- Disposal Protocol: Dispose of the chemical waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[1][10] Do not dispose of it in drains or the environment.[1][3]

Logical Workflow for Handling Azanium Pentasulfide

Workflow for Safe Handling of Azanium Pentasulfide

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Caption: Logical workflow for handling Azanium Pentasulfide.

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